

Application Note & Synthesis Protocol: N-(2-ethylbutyl)-1-methylpiperidin-4-amine

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Compound of Interest

Compound Name: *N*-(2-ethylbutyl)-1-methylpiperidin-4-amine

Cat. No.: B13267462

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Abstract

This document provides a comprehensive, step-by-step protocol for the synthesis of **N-(2-ethylbutyl)-1-methylpiperidin-4-amine**, a tertiary amine of interest in medicinal chemistry and drug discovery programs. The described methodology leverages a well-established and efficient one-pot reductive amination reaction. This process involves the condensation of 1-methyl-4-piperidone with 2-ethylbutylamine to form an intermediate imine, which is subsequently reduced in situ using sodium triacetoxyborohydride. This guide is intended for researchers, scientists, and drug development professionals, offering detailed experimental procedures, reagent specifications, safety considerations, and a visual representation of the synthetic workflow.

Introduction

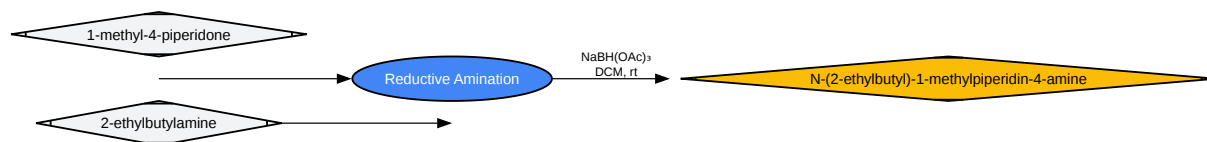
Piperidine and its derivatives are prevalent scaffolds in a vast array of pharmaceuticals and biologically active compounds.[1][2] The 4-aminopiperidine moiety, in particular, serves as a crucial building block in the development of novel therapeutics.[3][4] The N-alkylation of the 4-amino group allows for the systematic exploration of structure-activity relationships (SAR) to

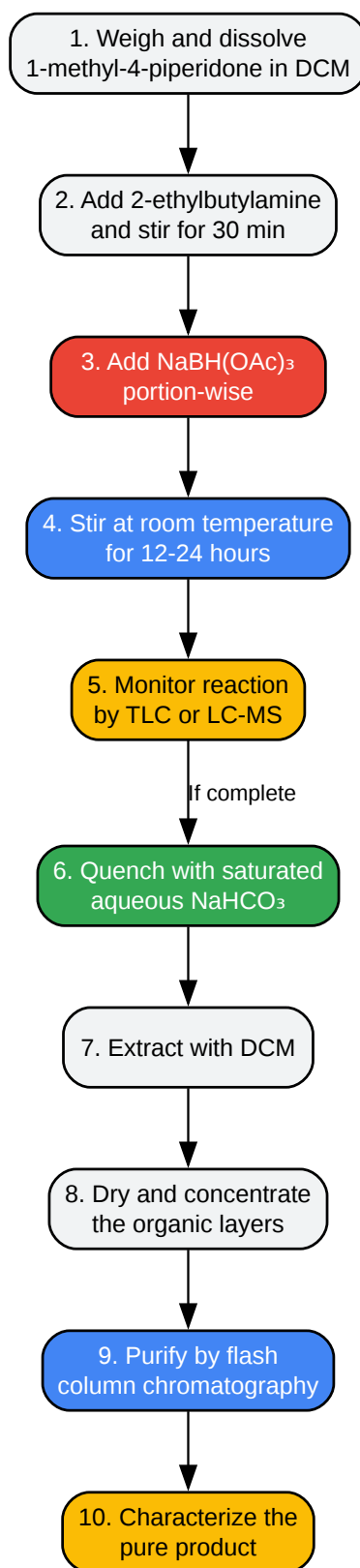
optimize pharmacological properties. This protocol details a reliable and scalable synthesis of **N-(2-ethylbutyl)-1-methylpiperidin-4-amine**, a specific derivative with potential applications in various therapeutic areas.

The chosen synthetic strategy, reductive amination, is a cornerstone of modern organic synthesis for the formation of carbon-nitrogen bonds.[5][6] It offers high yields, mild reaction conditions, and a broad substrate scope, making it an ideal choice for the preparation of the target compound.[3][7]

Synthetic Scheme

The synthesis of **N-(2-ethylbutyl)-1-methylpiperidin-4-amine** is achieved through a one-pot reductive amination of 1-methyl-4-piperidone with 2-ethylbutylamine.





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